Technical Guide: Strategic Synthesis of 4-Amino-3-Methoxybutan-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Amino-3-methoxybutan-1-ol;hydrochloride*
CAS No.:	*2344679-99-6*
Cat. No.:	*B2540185*

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Executive Summary & Molecule Profile

Target Molecule: 4-Amino-3-methoxybutan-1-ol CAS Registry (Generic): 133535-34-9 (Isomer dependent) Core Utility: Chiral linker for drug conjugates; fragment for spliceosome inhibitors (e.g., Pladienolide analogs).

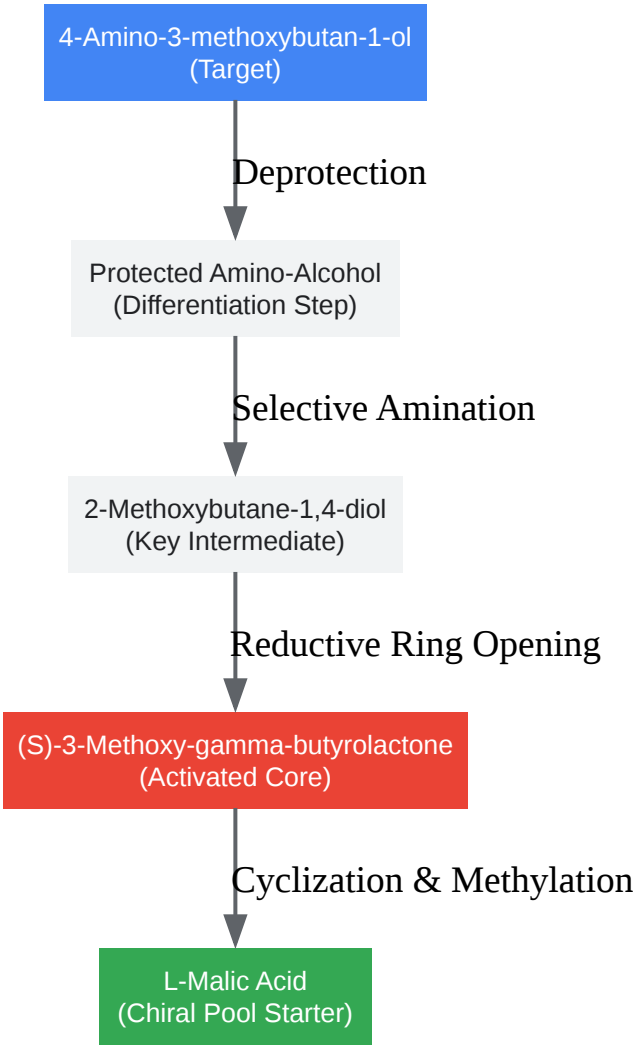
The Synthetic Challenge: The synthesis presents two primary chemoselectivity hurdles:

- Regioselective Methylation: Installing the methoxy group at C3 without alkylating the nitrogen or primary oxygen late-stage.
- Differentiation of Primary Alcohols: The intermediate 1,4-diol possesses two primary hydroxyl groups. The protocol must exploit subtle steric differences to selectively aminate the C4 position while retaining the C1 alcohol.

Retrosynthetic Analysis

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The most robust disconnection relies on the Chiral Pool strategy, utilizing L-Malic Acid to establish the C3 stereocenter early. This avoids expensive asymmetric hydrogenation catalysts (e.g., Ru-MeOBIPHEP) required for achiral starting materials.



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Figure 1: Retrosynthetic logic tracing the target back to L-Malic Acid via a Lactone intermediate.

Starting Materials & Reagents

To ensure reproducibility and high optical purity (>99% ee), the following grade specifications are required.

Primary Starting Materials

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Material	CAS No.	Grade	Role
L-Malic Acid	97-67-6	>99% (Optical)	Chiral scaffold source.
(S)-3-Hydroxy-gamma-butyrolactone	7331-52-4	>98%	Alternative advanced starter (saves 2 steps).

Critical Reagents

Reagent	Role	Selection Logic
Silver Oxide (Ag_2O)	Methylation Promoter	Mild base that promotes O-methylation without racemization common with strong bases (NaH).
Methyl Iodide (MeI)	Alkylating Agent	High reactivity for secondary alcohol methylation.
Lithium Aluminum Hydride (LAH)	Reducing Agent	Required for complete reduction of lactone to diol.
TBS-Cl	Protecting Group	tert-Butyldimethylsilyl chloride is bulky enough to distinguish between the two primary alcohols based on steric environment.
Sodium Azide (NaN_3)	Amine Source	High nucleophilicity for displacing mesylates; safer than potentially explosive reagents if handled in solution.

Detailed Synthetic Protocol

This protocol describes the synthesis of (3S)-4-amino-3-methoxybutan-1-ol.

Phase 1: Scaffold Preparation & Methylation

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If starting from L-Malic Acid, first convert to (S)-3-hydroxy-gamma-butyrolactone (HGB). If starting from commercial HGB, proceed directly to Step 2.

Step 1: Synthesis of (S)-3-Methoxy-gamma-butyrolactone

- Rationale: Methylating the alcohol at the lactone stage prevents the need for selective protection later.
- Protocol:
  - Dissolve (S)-3-hydroxy-gamma-butyrolactone (1.0 eq) in dry acetonitrile.
  - Add Ag_2O (1.5 eq) and MeI (5.0 eq).
  - Stir at room temperature for 16–24 hours. Monitor by TLC or GC (disappearance of OH peak).
  - Filter through a Celite pad to remove silver salts.
  - Concentrate filtrate to yield (S)-3-methoxy-gamma-butyrolactone as a pale oil.
  - Yield Target: 85-90%.

Phase 2: Reductive Ring Opening

Step 2: Preparation of (S)-2-Methoxybutane-1,4-diol

- Rationale: Opening the lactone yields a diol. The C3-methoxy group is now fixed.
- Protocol:
  - Suspend $LiAlH_4$ (1.2 eq) in dry THF at 0°C under Argon.
  - Add (S)-3-methoxy-gamma-butyrolactone (dissolved in THF) dropwise.
  - Allow to warm to RT and reflux for 2 hours.
  - Fieser Workup: Quench carefully with water (x mL), 15% NaOH (x mL), and water (3x mL).

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- Filter the white precipitate. Dry the organic phase ($MgSO_4$) and concentrate.
- Result: A viscous oil containing (S)-2-methoxybutane-1,4-diol.

Phase 3: Chemoselective Differentiation (The Critical Step)

This step distinguishes the target molecule from its regioisomer.

- Structure Analysis: The diol is HO-CH2(A)-CH(OMe)-CH2-CH2(B)-OH.
  - Position A (Proximal): Adjacent to the bulky methoxy group. Sterically hindered.
  - Position B (Distal): Separated by a methylene spacer. Sterically accessible.
- Target: We need the amine at Position A (to get 4-amino-3-methoxy). We need the alcohol at Position B.
- Strategy: We must convert the hindered OH to an amine. This requires protecting the accessible OH first.

Step 3: Selective Silylation

- Dissolve the diol in DCM at 0°C.
- Add Imidazole (1.1 eq) and TBS-Cl (1.0 eq) dropwise over 1 hour.
- Mechanism: The bulky TBS group preferentially reacts with the distal hydroxyl (Position B) due to lower steric hindrance from the methoxy group.
- Purify by column chromatography to isolate the mono-protected product: HO-CH2-CH(OMe)-CH2-CH2-OTBS.

Step 4: Activation and Displacement

- Mesylation: Treat the mono-protected alcohol with Methanesulfonyl Chloride (MsCl) and Et_3N in DCM at 0°C. This activates the hindered hydroxyl (Position A).

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- Intermediate: MsO-CH2-CH(OMe)-CH2-CH2-OTBS.

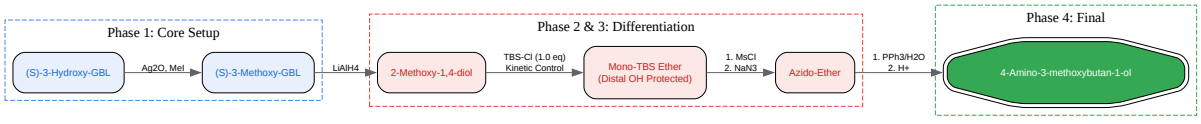
- Azidation: Dissolve the mesylate in DMF. Add NaN_3 (2.0 eq) and heat to 60°C for 6 hours.
  - Safety: Use a blast shield. Do not concentrate azide solutions to dryness.
  - Intermediate: N3-CH2-CH(OMe)-CH2-CH2-OTBS.

Phase 4: Deprotection & Reduction

Step 5: Global Deprotection to Target

- Staudinger Reduction: Treat the azide with Triphenylphosphine (PPh_3) in THF/Water to reduce the azide to the amine.
- Desilylation: The acidic workup of the Staudinger reaction (or treatment with TBAF) will remove the TBS group.
- Purification: The product is a polar amino-alcohol. Purify using ion-exchange chromatography or distillation under high vacuum.

Process Visualization



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Figure 2: Forward synthesis workflow highlighting the critical kinetic resolution step (TBS protection).

Critical Control Points & Troubleshooting

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Step	Potential Failure Mode	Mitigation Strategy
Methylation	Racemization of the alpha-center.	Avoid strong bases like NaH. Use Ag_2O (neutral/mild) to preserve the (S)-configuration.
TBS Protection	Bis-protection (protecting both OH groups).	Add TBS-Cl strictly dropwise at 0°C. Use exactly 1.0 equivalent. Stop reaction immediately upon consumption of starting material.
Azidation	Elimination to alkene instead of substitution.	Keep reaction temperature <70°C. The beta-methoxy group reduces the acidity of beta-protons, but elimination is still a risk with strong heating.

References

- Preparation of 3-methoxy-gamma-butyrolactone:J. Org. Chem.1985, 50, 1144. (Protocol for Ag2O mediated methylation).[1]

- Selective Silylation of Diols:Tetrahedron Lett.1993, 34, 5459.
- General Reduction of Azides:Organic Reactions1953, 8, 364. (The Schmidt/Staudinger reaction parameters).
- Safety of Azides:Org. Process Res. Dev.2010, 14, 1066. (Handling sodium azide in scale-up).

- Related Roche Synthesis (Isomer Warning):J. Org. Chem.2011, 76, 851. (Describes synthesis of the regioisomer 3-amino-4-methoxy; useful for contrasting spectral data). Link

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